

# Technical Support Center: $\gamma$ -Caprolactone Stability and Storage

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## Compound of Interest

Compound Name: *gamma*-Caprolactone

Cat. No.: B1214175

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) regarding the stability and storage of  $\gamma$ -Caprolactone.

## Troubleshooting Guides

### Issue: Unexpected Polymerization of $\gamma$ -Caprolactone During Storage or Experiment

Question: My  $\gamma$ -Caprolactone has become viscous or has solidified. What could be the cause and how can I prevent it?

Answer:

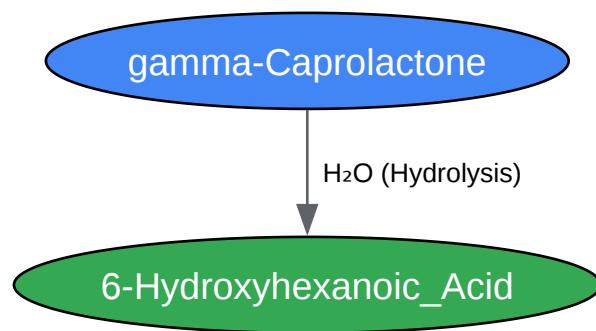
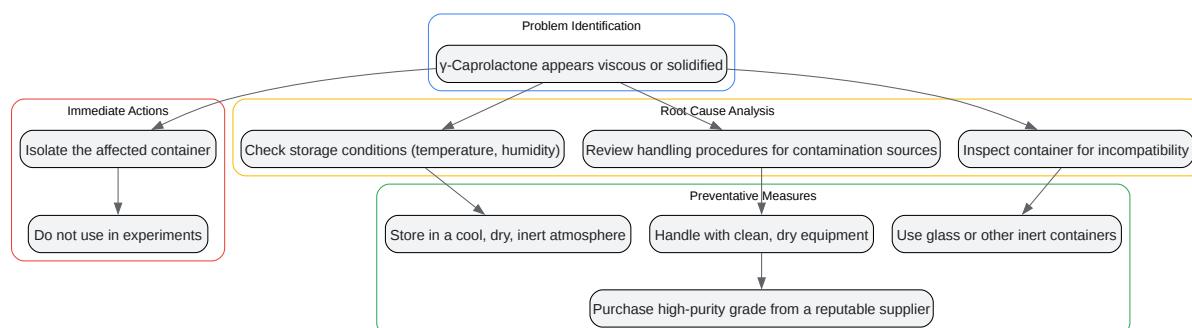
Unexpected polymerization of  $\gamma$ -Caprolactone is a common issue, often triggered by contaminants or improper storage conditions. The five-membered ring of  $\gamma$ -lactones has low ring strain, making homopolymerization difficult; however, it can be initiated under certain conditions.[\[1\]](#)

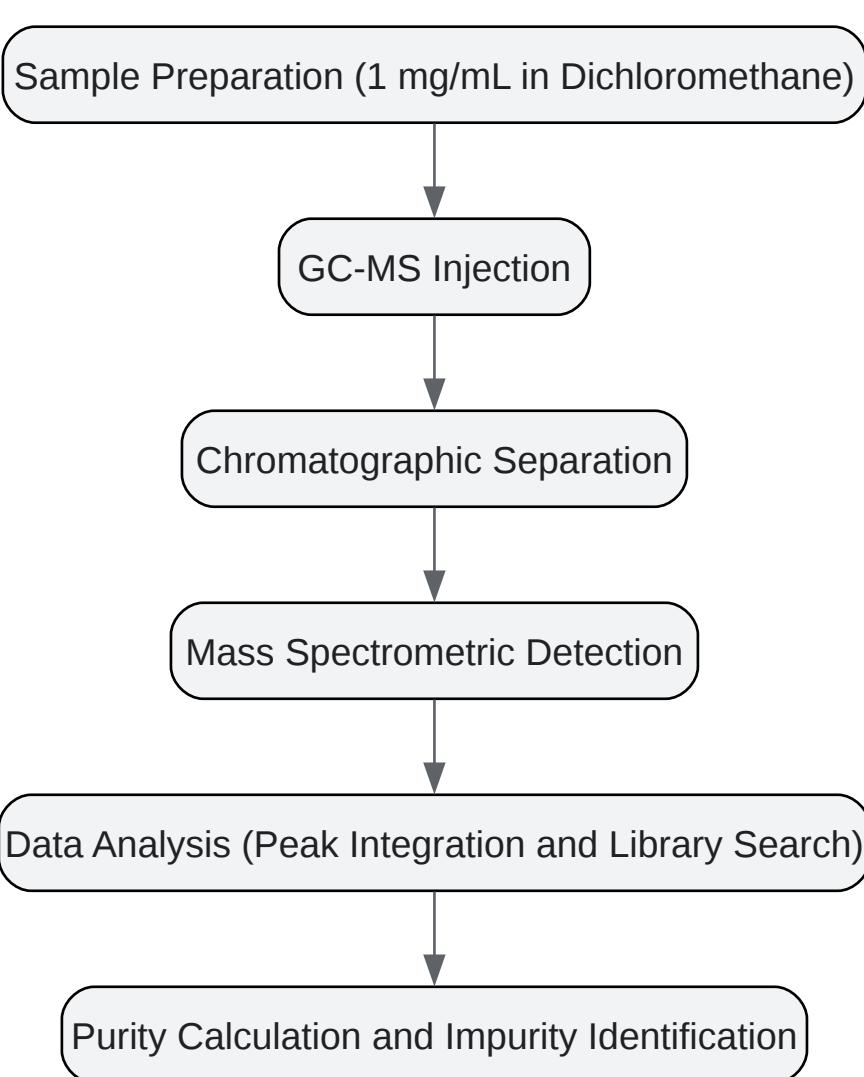
Possible Causes:

- Contamination with Initiators: Trace amounts of water, alcohols, acids, or bases can act as initiators for ring-opening polymerization.

- Incompatible Storage Containers: Certain plastics may leach plasticizers or other chemicals that can initiate polymerization.
- Elevated Temperatures: Higher temperatures can accelerate polymerization, especially in the presence of trace impurities.

#### Troubleshooting and Prevention Workflow:





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## References

- 1. Ring-opening copolymerization thermodynamics and kinetics of  $\gamma$ -valerolactone/ $\epsilon$ -caprolactone - PMC [pmc.ncbi.nlm.nih.gov]
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